

Z-Trp-ome: A Technical Overview of a Key Synthetic Building Block

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Compound of Interest

Compound Name: Z-Trp-ome

CAS No.: 2717-76-2

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Abstract

N-alpha-Carbobenzyloxy-L-tryptophan methyl ester, commonly referred to as **Z-Trp-OMe**, is a chemically modified derivative of the essential amino acid L-tryptophan. Extensive investigation into its biological activities and potential therapeutic applications has revealed its primary role as a crucial building block in synthetic organic chemistry, particularly in the field of peptide synthesis. This technical guide provides a comprehensive overview of **Z-Trp-OMe**, focusing on its chemical properties and its established application as a synthetic intermediate rather than a direct therapeutic agent. While the broader field of tryptophan metabolism is rich with therapeutic targets, **Z-Trp-OMe** itself is utilized for the controlled and precise incorporation of a protected tryptophan residue into larger, more complex molecules.

Chemical Properties of Z-Trp-OMe

Z-Trp-OMe is characterized by the presence of two key protecting groups: the benzyloxycarbonyl (Z) group attached to the alpha-amino group and the methyl ester (-OMe) at the carboxyl group of L-tryptophan. These modifications serve to prevent unwanted side reactions during chemical synthesis.

Property	Value	Reference
Synonyms	N-alpha-Carbobenzyloxy-L-tryptophan methyl ester, Cbz-Trp-OMe	[1]
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₄	[1]
Molecular Weight	352.4 g/mol	[1]
CAS Number	2717-76-2	

These protecting groups are fundamental to its utility in peptide synthesis, allowing for the sequential addition of amino acids in a controlled manner to build a desired peptide chain.

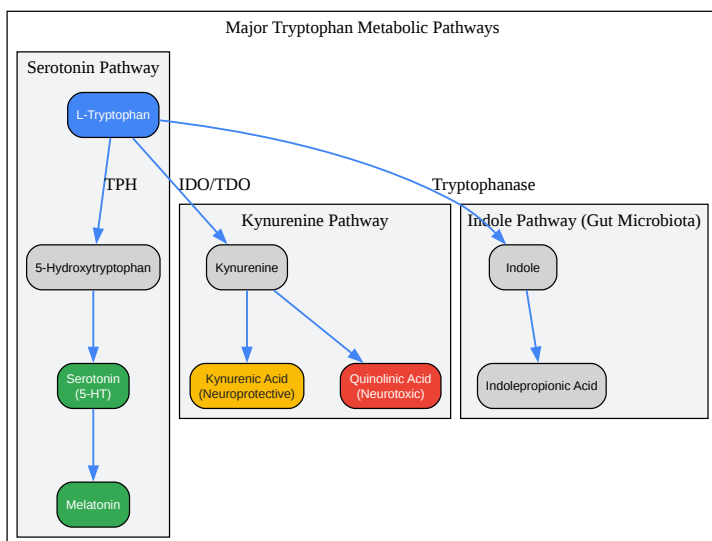
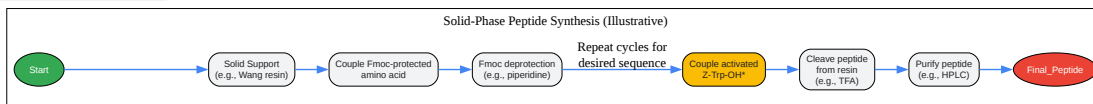
Primary Application in Peptide Synthesis

The principal application of **Z-Trp-OMe** is as a protected amino acid derivative in the synthesis of peptides. The tryptophan residue, with its unique indole side chain, plays a critical role in the structure and function of many biologically active peptides and proteins.[2][3] The use of **Z-Trp-OMe** allows for the precise insertion of tryptophan into a peptide sequence without interference from the reactive amino and carboxyl groups.

General Experimental Workflow for Peptide Synthesis using Z-Trp-OMe

The following diagram illustrates a generalized workflow for the incorporation of a Z-protected tryptophan residue into a growing peptide chain using solid-phase peptide synthesis (SPPS), a common methodology in which **Z-Trp-OMe** could be utilized in solution-phase synthesis or as a component of a larger fragment for condensation.

*Note: In SPPS, an activated carboxyl group (e.g., 2-Trp-OH) is typically used. 2-Trp-OMe is more suited for solution-phase synthesis.



Simplified overview of major tryptophan metabolic pathways.
IDO: Indoleamine 2,3-dioxygenase, TDO: Tryptophan 2,3-dioxygenase, TPH: Tryptophan hydroxylase.

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